

Using 2-(3-Fluoropropyl)cyclopentan-1-one as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-(3-Fluoropropyl)cyclopentan-1-one

CAS No.: 1509324-95-1

Cat. No.: B1470786

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Application Note: 2-(3-Fluoropropyl)cyclopentan-1-one as a Pharmaceutical Intermediate

Executive Summary

2-(3-Fluoropropyl)cyclopentan-1-one is a specialized fluorinated building block used in the synthesis of bioactive small molecules. Its structural value lies in the 3-fluoropropyl side chain, which serves as a "metabolic blocker" and lipophilic anchor. In medicinal chemistry, replacing a propyl group with a fluoropropyl group often improves metabolic stability against Cytochrome P450 oxidation while maintaining steric fidelity (bioisosterism).

This guide details the process-scale synthesis of this intermediate using the Stork Enamine protocol to ensure mono-alkylation selectivity, avoiding the common impurity profile associated with direct enolate alkylation. We also outline its downstream utility in reductive amination sequences common in CNS and kinase inhibitor discovery.

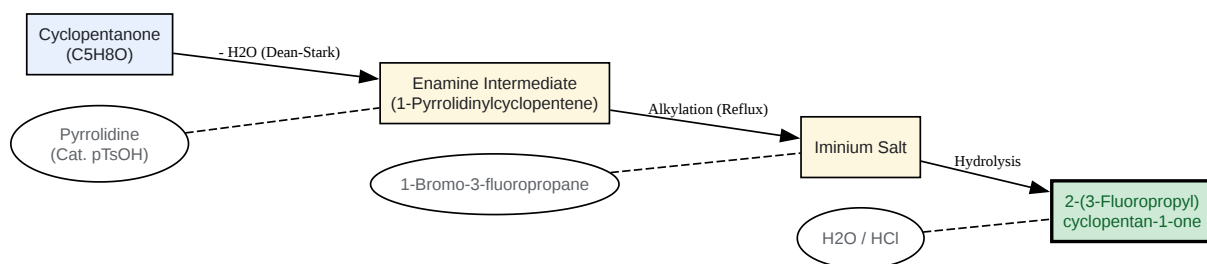
Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	2-(3-Fluoropropyl)cyclopentan-1-one
Molecular Formula	C ₈ H ₁₃ FO
Molecular Weight	144.19 g/mol
Appearance	Colorless to pale yellow oil
Boiling Point (Predicted)	185–190 °C (at 760 mmHg)
Solubility	Soluble in DCM, THF, Ethyl Acetate; slightly soluble in water.
Key Functionality	Ketone (electrophile), Fluorine (metabolic block)
Stability	Stable under standard conditions. Avoid strong bases which may cause self-condensation. ^[1]

Synthesis Protocol: Stork Enamine Route

Rationale: Direct alkylation of cyclopentanone with 1-bromo-3-fluoropropane using strong bases (e.g., LDA, NaH) often leads to significant dialkylation (2,2- or 2,5-disubstitution) and O-alkylation byproducts. The Stork Enamine Synthesis is the preferred industrial method to guarantee mono-alkylation at the alpha position.

Reaction Pathway (Graphviz Visualization)



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Figure 1: Selective mono-alkylation of cyclopentanone via Stork Enamine synthesis.

Step-by-Step Protocol

Materials:

- Cyclopentanone (1.0 eq)
- Pyrrolidine (1.1 eq)
- p-Toluenesulfonic acid (pTsOH) (0.05 eq)
- 1-Bromo-3-fluoropropane (1.1 eq)
- Toluene (Solvent A)
- 1,4-Dioxane or Acetonitrile (Solvent B)

Phase 1: Enamine Formation

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, Dean-Stark trap, and reflux condenser.
- Charge: Add Cyclopentanone (84.1 g, 1.0 mol), Pyrrolidine (78.2 g, 1.1 mol), and pTsOH (catalytic) into Toluene (500 mL).
- Reflux: Heat to reflux (approx. 110 °C). Monitor water collection in the Dean-Stark trap.
- Completion: Continue until theoretical water volume (~18 mL) is collected (approx. 4–6 hours).
- Isolation: Cool to room temperature. Concentrate under reduced pressure (rotary evaporator) to remove toluene and excess pyrrolidine. Note: The crude enamine is moisture-sensitive; proceed immediately to Phase 2.

Phase 2: Alkylation

- Solvent Switch: Dissolve the crude enamine residue in anhydrous 1,4-Dioxane (400 mL).

- Addition: Add 1-Bromo-3-fluoropropane (155 g, 1.1 mol) dropwise over 30 minutes.
- Reaction: Heat the mixture to reflux for 12–18 hours. The solution will darken as the iminium salt forms.
- Monitoring: Check consumption of enamine via TLC or GC-MS.

Phase 3: Hydrolysis & Workup

- Hydrolysis: Cool the mixture to room temperature. Add 10% aqueous HCl (200 mL) and stir vigorously for 2 hours. This cleaves the iminium salt to release the ketone and pyrrolidine hydrochloride.
- Extraction: Extract the aqueous mixture with Diethyl Ether or MTBE (3 x 200 mL).
- Wash: Wash combined organics with Brine (1 x 200 mL) and Saturated NaHCO₃ (to remove acid traces).
- Drying: Dry over anhydrous MgSO₄, filter, and concentrate.
- Purification: Distill under reduced pressure (vacuum distillation) to obtain the pure product.
 - Target Purity: >98% (GC).

Downstream Pharmaceutical Applications

The **2-(3-fluoropropyl)cyclopentan-1-one** scaffold is primarily used to introduce a conformationally restricted lipophilic domain.

A. Reductive Amination (Synthesis of CNS-Active Amines)

This is the most common transformation. The ketone is reacted with a primary or secondary amine (e.g., piperazine derivatives) to form tertiary amines, a motif found in NK1 antagonists and Sigma receptor ligands.

- Protocol:

- Mix Ketone (1 eq) and Amine (1.0–1.2 eq) in DCE (Dichloroethane).
- Add Sodium Triacetoxyborohydride (STAB) (1.5 eq) portion-wise.
- Stir at RT for 4–16 hours.
- Quench with aq. NaHCO_3 .

B. Grignard Addition (Tertiary Alcohols)

Reaction with aryl-Grignards yields tertiary alcohols, often used to mimic the "diphenhydramine" core or in the synthesis of specific antihistamines/anticholinergics where the fluoropropyl group enhances half-life.

Analytical Validation

To ensure the integrity of the intermediate, the following analytical markers should be verified:

- GC-MS:
 - Look for molecular ion peak
.
 - Fragment loss of HF (
) is common in fluorinated alkyls.
- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 4.45 (dt, 2H): Characteristic doublet of triplets for
(
).
 - δ 2.0–2.4 (m): Multiplets for cyclopentanone ring protons alpha to carbonyl.
- ^{19}F NMR:

- δ -220 ppm: Typical range for primary alkyl fluorides (triplet of triplets).

Safety & Handling

- Fluorine Safety: While the C-F bond is stable, combustion of this material will release Hydrogen Fluoride (HF). Use appropriate scrubbing during waste incineration.
- Alkylation Reagents: 1-Bromo-3-fluoropropane is an alkylating agent. Use gloves (Nitrile/Neoprene) and work in a fume hood.
- Enamine Sensitivity: Enamines hydrolyze rapidly in moist air. Handle under Nitrogen/Argon atmosphere until the alkylation step is complete.

References

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